

1-Octadecene: A Comprehensive Technical Guide for Researchers

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CAS Number: 112-88-9 Molecular Formula: C18H36 Molecular Weight: 252.48 g/mol [1][2]

This technical guide provides an in-depth overview of **1-Octadecene**, a long-chain alpha-olefin pivotal in various research and development sectors, particularly in materials science and drug delivery. This document outlines its chemical and physical properties, synthesis methodologies, and significant applications, with a focus on its role in the formulation of advanced materials. Experimental protocols and potential challenges in its application are also detailed to support researchers and drug development professionals.

Core Properties and Specifications

1-Octadecene is a colorless liquid at room temperature, characterized by a terminal double bond, which is the site of its chemical reactivity.[3] Its long hydrocarbon chain imparts a hydrophobic nature, making it an excellent non-coordinating solvent for the synthesis of nanoparticles and other materials at high temperatures.[1][4]

Table 1: Physicochemical Properties of **1-Octadecene**



Property	Value	Reference
CAS Number	112-88-9	[1]
Molecular Formula	C18H36	[1]
Molecular Weight	252.48 g/mol	[1][2]
Density	0.789 g/mL at 25 °C	[1]
Boiling Point	314.4 ± 5.0 °C at 760 mmHg	
Melting Point	14-16 °C	[1]
Flash Point	149.00 °C (closed cup)	[2]
Refractive Index	n20/D 1.444	[1]
Vapor Pressure	1.3 hPa at 20 °C	[1]
Solubility	Insoluble in water; Miscible with alcohol, acetone, and ether.	[1][3]

Synthesis of 1-Octadecene

The industrial production of **1-Octadecene** is primarily achieved through the oligomerization of ethylene.[5] This process typically utilizes Ziegler-Natta or metallocene catalysts under controlled conditions of high pressure (10–50 bar) and temperature (50–200°C) to ensure the selective formation of the terminal olefin.[5]

For laboratory-scale synthesis, various methods have been reported. One such method involves the dehydration of 1-octadecanol. A general representation of this synthesis route is the acid-catalyzed dehydration of the corresponding alcohol.

Applications in Research and Drug Development

1-Octadecene's unique properties make it a valuable component in several advanced applications:



- Nanoparticle and Quantum Dot Synthesis: It is extensively used as a high-boiling, non-coordinating solvent in the synthesis of colloidal quantum dots (e.g., CdSe, CdS) and other nanocrystals.[2][4][6] Its thermal stability allows for precise temperature control during particle formation, which is crucial for achieving monodisperse nanoparticles with desired optical and electronic properties.[6] In some syntheses, 1-octadecene can also act as a reducing agent for precursors like sulfur and selenium.[4]
- Drug Delivery Systems: The hydrophobic nature of **1-octadecene** and its derivatives makes them suitable for use as emollients and components in the formulation of drug delivery vehicles, such as nanoparticles for nanomedicine.[5]
- Surface Modification: It is used in the preparation of alkene-terminated self-assembled monolayers on silicon surfaces.[1] This functionalization can alter the surface properties of materials, for instance, to reduce friction and adhesion in microdevices.[7]
- Polymer Synthesis: 1-Octadecene serves as a co-monomer in the production of polymers like linear low-density polyethylene (LLDPE), enhancing the flexibility and tear resistance of the final product.[5]
- Lubricants and Surfactants: It is a precursor in the manufacturing of synthetic lubricants and surfactants due to its long hydrocarbon chain and the reactivity of its double bond.[5][8]

Experimental Protocols Synthesis of Cadmium Selenide (CdSe) Quantum Dots

This protocol describes a typical hot-injection synthesis of CdSe quantum dots using **1-octadecene** as a solvent.

Materials:

- Cadmium oxide (CdO)
- Myristic acid
- 1-Octadecene (ODE)
- Selenium (Se) powder



- Trioctylphosphine (TOP)
- Methanol
- Hexane

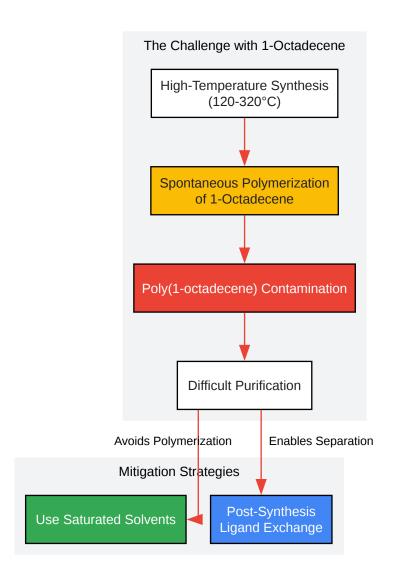
Procedure:

- Cadmium Precursor Preparation: In a three-neck flask, combine Cadmium Oxide, Myristic Acid, and 10 mL of 1-Octadecene.
- Heat the mixture to 150°C under an inert atmosphere (e.g., Argon) with stirring until the solution becomes clear and colorless, indicating the formation of cadmium myristate.
- Raise the temperature to 240°C.
- Selenium Precursor Preparation: In a glovebox, dissolve Selenium powder in Trioctylphosphine to create a TOP-Se solution.
- Injection: Rapidly inject the TOP-Se solution into the hot cadmium precursor solution. The reaction mixture will change color, indicating the nucleation and growth of CdSe quantum dots.
- Growth and Termination: The size of the quantum dots can be controlled by the reaction time at this temperature. After the desired size is achieved, cool the reaction mixture to room temperature.
- Purification: Add an excess of methanol to precipitate the quantum dots. Centrifuge the
 mixture to pellet the QDs. Discard the supernatant and re-disperse the QD pellet in hexane.
 Repeat this precipitation and re-dispersion process multiple times to purify the quantum dots.
 [9]

Below is a workflow diagram for the synthesis of CdSe quantum dots.







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